

Comprehensive Safety and Handling Guide for 3-Methyl-3-octanol

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Compound of Interest

Compound Name: 3-Methyl-3-octanol

Cat. No.: B1583038

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper handling and disposal of **3-Methyl-3-octanol** (CAS No. 5340-36-3). Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

I. Understanding the Hazards

3-Methyl-3-octanol is a combustible liquid that can cause skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[1] It is crucial to handle this chemical with appropriate care in a well-ventilated area, away from heat and open flames.^[1]

II. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Methyl-3-octanol** to prevent exposure and ensure safety.

| PPE Category | Item | Specifications |
|------------------------|---------------------------|---|
| Eye Protection | Safety Goggles | Chemical splash goggles that comply with EN166 standards should be worn to protect against splashes. [2] A face shield may be necessary for operations with a higher risk of splashing. [2] [3] |
| Hand Protection | Chemical-Resistant Gloves | Nitrile or PVC gloves are recommended for protection against aliphatic alcohols. [2] Always inspect gloves for integrity before use and dispose of them according to the manufacturer's instructions. [2] |
| Body Protection | Laboratory Coat | A flame-resistant lab coat should be worn to protect against splashes and spills. Ensure it is fully buttoned. |
| Respiratory Protection | Respirator | Use a NIOSH-approved respirator with an appropriate organic vapor cartridge (type ABEK (EN14387)) if working in a poorly ventilated area or when aerosol formation is possible. |

III. Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **3-Methyl-3-octanol** throughout your experimental workflow.

- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.
 - Remove all potential ignition sources, such as open flames, hot plates, and spark-producing equipment.[\[1\]](#)[\[4\]](#)
 - Have an emergency eyewash station and safety shower readily accessible.
 - Verify that all necessary PPE is available and in good condition.
- Handling:
 - Wear the appropriate PPE as detailed in Section II.
 - Dispense the chemical carefully to avoid splashing.
 - Keep the container tightly closed when not in use to prevent the release of vapors.[\[1\]](#)[\[4\]](#)
 - Use non-sparking tools and equipment to minimize the risk of ignition.[\[5\]](#)
- In Case of a Spill:
 - Evacuate the immediate area.
 - If safe to do so, contain the spill using an inert absorbent material like sand or vermiculite.
 - Collect the absorbed material into a suitable, labeled container for disposal.[\[4\]](#)
 - Ventilate the area and wash the spill site after material pickup is complete.

IV. Disposal Plan

Proper disposal of **3-Methyl-3-octanol** and its contaminated waste is crucial to prevent environmental contamination and comply with regulations.

- Waste Collection:

- Collect all waste containing **3-Methyl-3-octanol**, including excess chemical and contaminated materials (e.g., gloves, absorbent pads), in a designated and clearly labeled waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

• Disposal Procedure:

- Dispose of the waste through an approved hazardous waste disposal facility.[\[1\]](#)[\[4\]](#)
- Follow all local, state, and federal regulations for the disposal of combustible and hazardous chemicals.

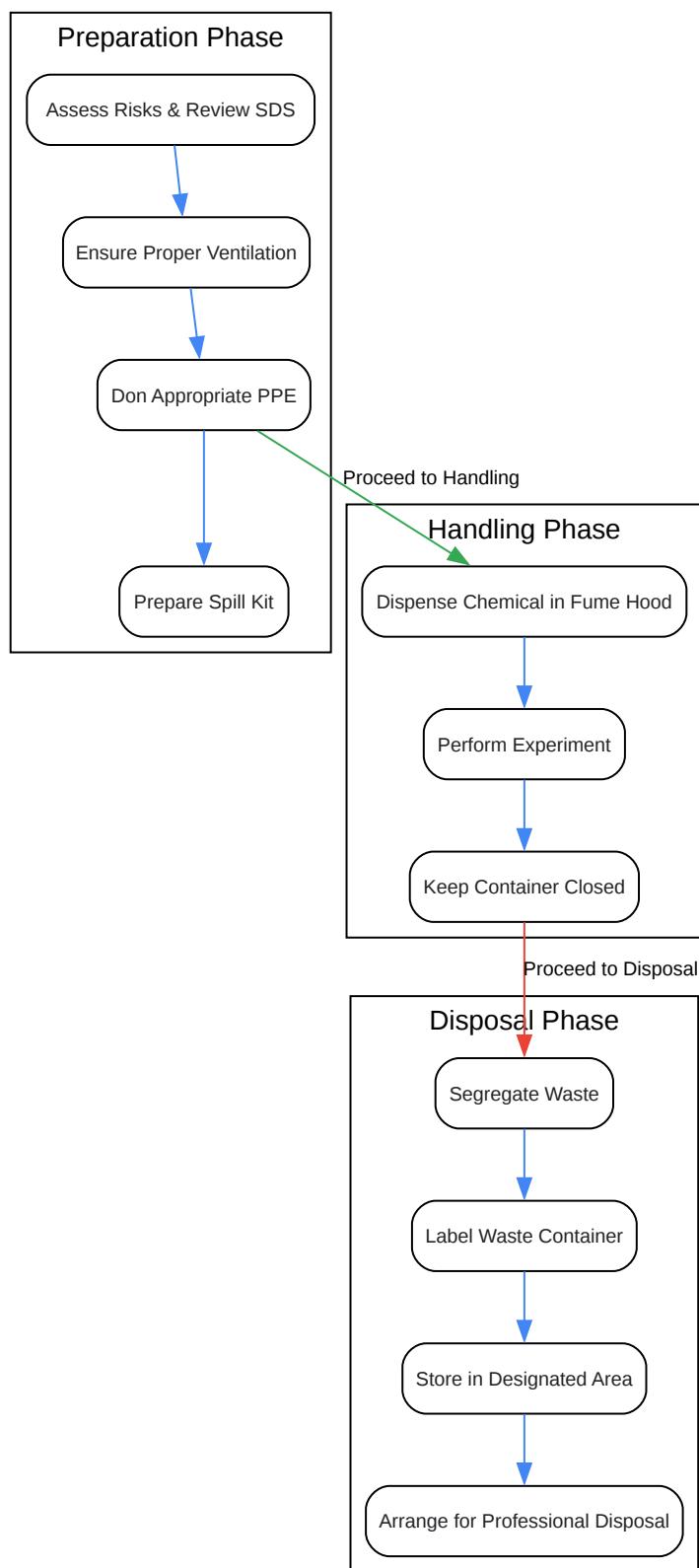
V. Quantitative Data Summary

The following table summarizes key quantitative data for **3-Methyl-3-octanol**.

| Property | Value |
|-------------------|---|
| CAS Number | 5340-36-3 |
| Molecular Formula | C9H20O |
| Molecular Weight | 144.25 g/mol |
| Boiling Point | 172 °C / 341.6 °F [1] |
| Flash Point | 72 °C / 161.6 °F (closed cup) [1] |
| Density | 0.822 g/mL at 25 °C [6] |
| Refractive Index | n20/D 1.433 [6] |

VI. Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **3-Methyl-3-octanol** in a laboratory setting.

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Caption: Workflow for Safe Handling of **3-Methyl-3-octanol**.

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